

Phycoerythrobilin: A Technical Guide to its Discovery, Natural Sources, and Analysis

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Compound of Interest

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Abstract

Phycoerythrobilin, a red-colored, light-harvesting linear tetrapyrrole pigment, is a key chromophore within the phycobiliprotein family, particularly phycoerythrin.[1][2] Found predominantly in cyanobacteria, red algae, and cryptophytes, this molecule plays a crucial role in photosynthesis by capturing light energy in the green part of the spectrum and transferring it to chlorophyll.[1][3] Its potent antioxidant and fluorescent properties have garnered significant interest in the fields of drug development, diagnostics, and biotechnology. This technical guide provides an in-depth overview of the discovery of **phycoerythrobilin**, its diverse natural sources, and detailed experimental protocols for its extraction, purification, and quantification. Furthermore, it presents a comprehensive summary of quantitative data on **phycoerythrobilin** content in various organisms and elucidates its biosynthetic pathway.

Discovery and Structural Elucidation

The discovery of **phycoerythrobilin** is intrinsically linked to the study of phycoerythrin, the protein to which it is covalently bound. Early research focused on characterizing the spectral properties of these brilliantly colored proteins. It was the distinct red-orange fluorescence and absorption maxima that hinted at the presence of a unique chromophore.[2] The precise structure of **phycoerythrobilin** was elucidated through a combination of chemical degradation, mass spectrometry, and nuclear magnetic resonance (NMR) spectroscopy. These studies revealed its open-chain tetrapyrrole structure, distinguishing it from the cyclic porphyrin

structure of chlorophyll.[1] **Phycoerythrobilin** is covalently attached to the phycoerythrin apoprotein via a thioether bond to a cysteine residue.[4]

Natural Sources of Phycoerythrobilin

Phycoerythrobilin is synthesized by a variety of photosynthetic organisms, where it is a constituent of phycoerythrin. The content of phycoerythrin, and consequently **phycoerythrobilin**, can vary significantly depending on the species and environmental conditions such as light intensity and quality.[3][5]

Cyanobacteria

Cyanobacteria, also known as blue-green algae, are a major source of C-phycoerythrin. Species such as Nostoc, Anabaena, and Tolypothrix have been reported to contain high levels of this pigment-protein complex.[3] Marine Synechococcus species are also notable for their phycoerythrin content, which can be modulated in response to the light environment in a process known as complementary chromatic adaptation.[6]

Red Algae (Rhodophyta)

Red algae are a rich source of R-phycoerythrin and B-phycoerythrin. Genera like Gracilaria, Porphyridium, and Callithamnion are well-documented producers of high concentrations of phycoerythrin.[5][7] The red macroalga Porphyra (nori) also contains significant amounts of phycoerythrin.[6]

Cryptophytes (Cryptophyta)

Cryptophytes are a group of unicellular algae that possess phycoerythrin within their thylakoid lumen. Species such as Rhodomonas salina are known to contain phycoerythrin 545 (PE545), which is characterized by its specific absorption maxima.[2]

Quantitative Data on Phycoerythrin and Phycoerythrobilin Content

The following tables summarize the phycoerythrin and estimated **phycoerythrobilin** content in various organisms, as reported in the literature. The **phycoerythrobilin** content is estimated

based on the reported phycoerythrin concentration, the number of **phycoerythrobilin** chromophores per phycoerythrin molecule, and their respective molecular weights.

Note: The number of **phycoerythrobilin** (PEB) molecules per phycoerythrin (PE) molecule can vary between species and even within the same species under different growth conditions. The molecular weight of phycoerythrin is approximately 240,000 Daltons, and the molecular weight of **phycoerythrobilin** is approximately 586.68 g/mol .[\[2\]](#)[\[8\]](#)

Table 1: Phycoerythrin and Estimated **Phycoerythrobilin** Content in Cyanobacteria

Species	Phycoerythrin Content (mg/g dry weight)	Estimated Phycoerythrobilin Content (mg/g dry weight)	Reference(s)
Tolypothrix sp.	660	1.62	[3]
Nostoc sp.	125.11	0.31	[3]
Anabaena sp.	102	0.25	[3]
Pseudanabaena sp.	92.57	0.23	[3]

Table 2: Phycoerythrin and Estimated **Phycoerythrobilin** Content in Red Algae

Species	Phycoerythrin Content (mg/g dry weight)	Estimated Phycoerythrobilin Content (mg/g dry weight)	Reference(s)
Porphyridium cruentum	50 - 100	0.12 - 0.25	[5]
Gracilaria gracilis	0.09 - 0.12	0.00022 - 0.00029	[5]
Palmaria palmata	54.3	0.13	[3]
Callithamnion byssoides	Not specified	Not specified	[7]
Plocamium cartilagineum	Not specified	Not specified	

Table 3: Phycoerythrin and Estimated **Phycoerythrobilin** Content in Cryptophytes

Species	Phycoerythrin Content (mg/g dry weight)	Estimated Phycoerythrobilin Content (mg/g dry weight)	Reference(s)
Rhodomonas sp.	281.16	0.69	
Cryptomonas ozolinii	~150-250	~0.37-0.61	[8]
Cryptomonas pyrenoidifera	~100-200	~0.25-0.49	[8]
Cryptomonas curvata	~50-150	~0.12-0.37	[8]

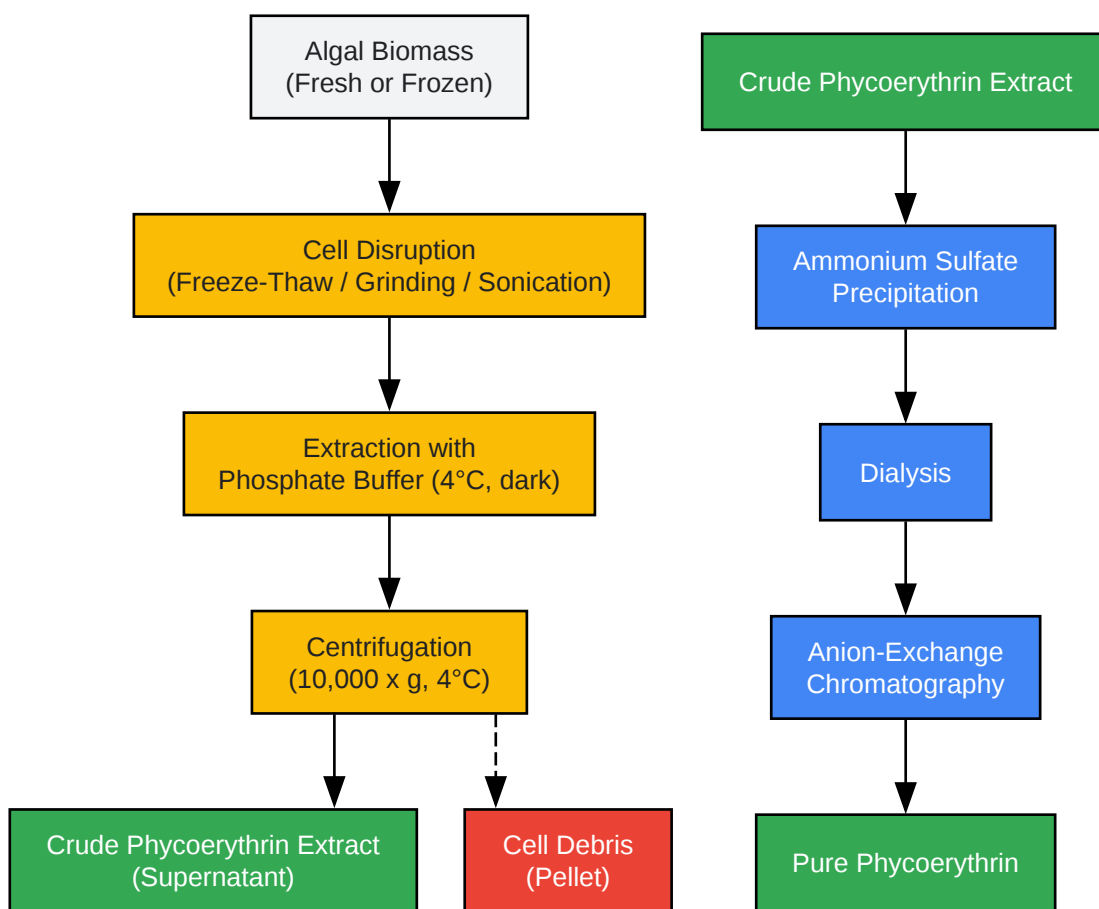
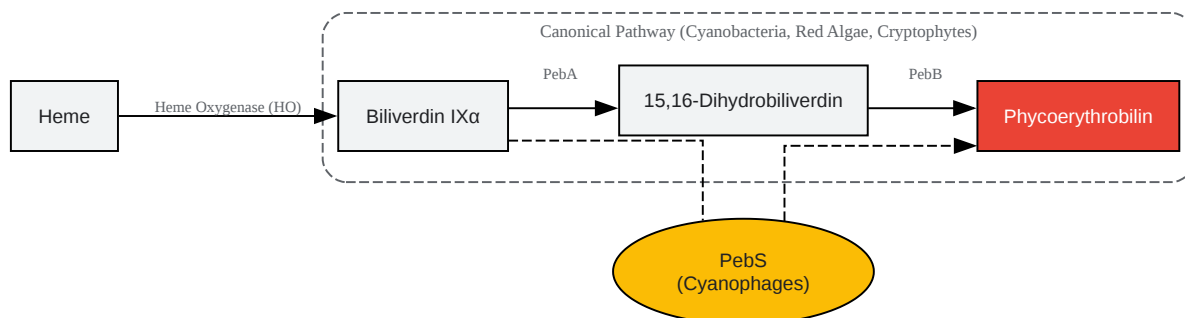
Biosynthesis of Phycoerythrobilin

Phycoerythrobilin is synthesized from heme in a multi-step enzymatic pathway. The process begins with the oxidative cleavage of the heme macrocycle by heme oxygenase (HO) to produce biliverdin IX α . Subsequently, a series of ferredoxin-dependent bilin reductases catalyze the conversion of biliverdin IX α to **phycoerythrobilin**.

In most cyanobacteria, red algae, and cryptophytes, this conversion is a two-step process:

- **PebA (15,16-dihydrobiliverdin:ferredoxin oxidoreductase):** This enzyme catalyzes the reduction of the C15-C16 double bond of biliverdin IX α to form 15,16-dihydrobiliverdin.
- **PebB (phycoerythrobilin:ferredoxin oxidoreductase):** This enzyme then reduces the A-ring of 15,16-dihydrobiliverdin to yield **phycoerythrobilin**.

An alternative, single-enzyme pathway exists in some cyanophages, where the enzyme **PebS (phycoerythrobilin synthase)** directly converts biliverdin IX α to **phycoerythrobilin**.



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